

A Comprehensive Technical Guide to 3-(Chloromethyl)-2-methyl-1,1'-biphenyl

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Compound of Interest

Compound Name: 3-(Chloromethyl)-2-methyl-1,1'-biphenyl

Cat. No.: B1317249

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **3-(Chloromethyl)-2-methyl-1,1'-biphenyl** (CAS No. 84541-46-8), a key intermediate in the synthesis of the pyrethroid insecticide, bifenthrin. This document consolidates essential information on its chemical and physical properties, provides detailed experimental protocols for its synthesis, and discusses its primary application and the associated biological mechanism of action. The information is presented to support research, development, and drug discovery activities.

Chemical and Physical Properties

3-(Chloromethyl)-2-methyl-1,1'-biphenyl is a substituted aromatic hydrocarbon. Its unique structure, featuring a biphenyl core with both chloromethyl and methyl substituents, provides distinct chemical reactivity that is leveraged in organic synthesis.^[1]

Table 1: Physicochemical Properties of **3-(Chloromethyl)-2-methyl-1,1'-biphenyl**

Property	Value	Source
CAS Number	84541-46-8	[1]
Molecular Formula	C ₁₄ H ₁₃ Cl	[1]
Molecular Weight	216.7 g/mol	[1]
IUPAC Name	1-(chloromethyl)-2-methyl-3-phenylbenzene	[1]
Appearance	Light orange oil	
Boiling Point	317.6 ± 11.0 °C (Predicted for 3-(Chloromethyl)-1,1'-biphenyl)	[2]
Density	1.111 ± 0.06 g/cm ³ (Predicted for 3-(Chloromethyl)-1,1'-biphenyl)	[2]
Solubility	Biphenyl derivatives with chloromethyl substitutions typically show enhanced solubility in organic solvents compared to water. For reference, 4,4'-Bis(chloromethyl)-1,1'-biphenyl is soluble in tetrahydrofuran and has very low water solubility.	[1]
Storage	Inert atmosphere, 2-8°C	[3]

Synthesis and Experimental Protocols

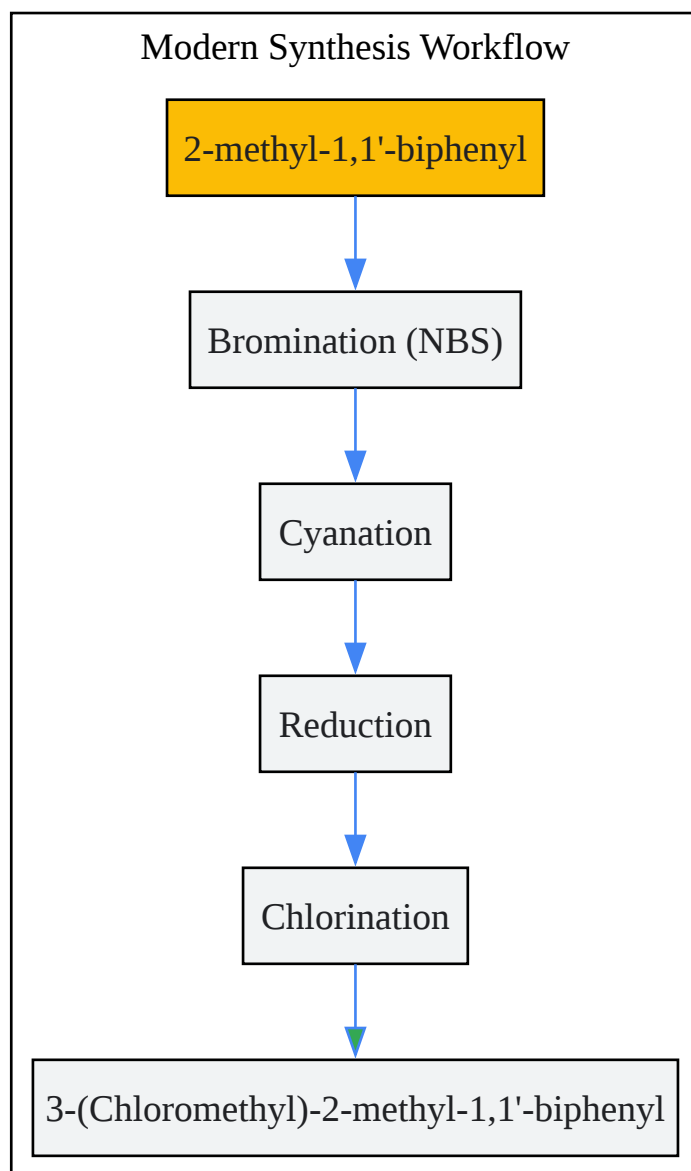
The synthesis of **3-(Chloromethyl)-2-methyl-1,1'-biphenyl** has evolved to improve efficiency and safety, moving from a traditional six-step process to a more streamlined four-step method. [4][5]

Modern Facile Synthesis (4-Step)

A more recent, environmentally friendly, and efficient synthesis route has been developed, avoiding the use of highly toxic and hazardous reagents.[4][5] This process starts from 2-methyl-1,1'-biphenyl and proceeds through bromination, cyanation, reduction, and finally chlorination.[4]

Experimental Protocol:

A detailed experimental protocol for a similar synthesis is described as follows: Under a dry nitrogen atmosphere, 0.5 g (0.0022 mole) of N,N,2-trimethyl-[1,1'-biphenyl]-3-methanamine was dissolved in 5.5 ml of dry toluene with stirring and the solution was heated to 80° C.[6] A solution of 0.36 g (0.0033 mole) of ethyl chloroformate in 1.1 ml of dry toluene was added dropwise over 5 minutes.[6] The reaction mixture was stirred for 3.3 hours at 80° C., then cooled to room temperature and filtered.[6] The solvent was removed from the filtrate under reduced pressure to yield 3-chloromethyl-2-methyl-[1,1'-biphenyl] as a light orange oil.[6]

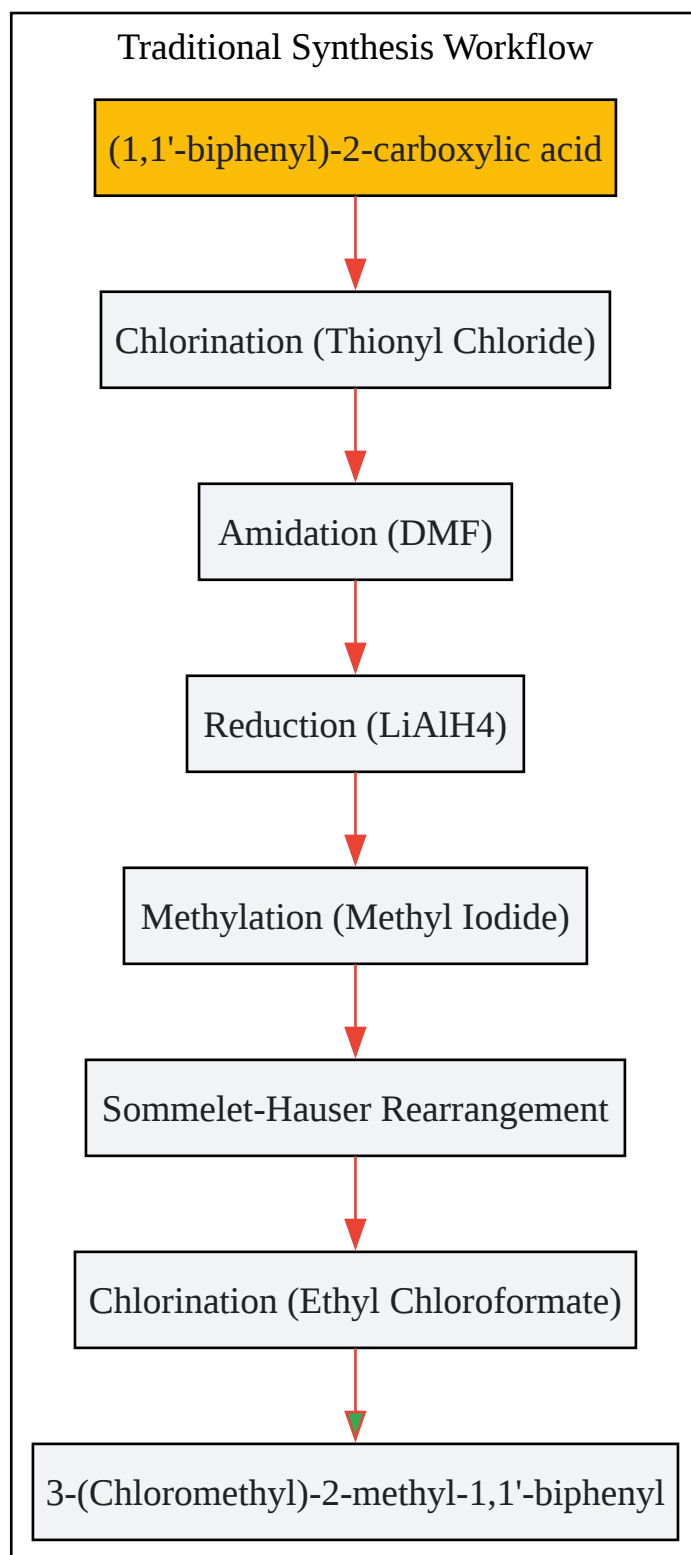


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Caption: Modern four-step synthesis of **3-(Chloromethyl)-2-methyl-1,1'-biphenyl**.

Traditional Synthesis (6-Step)

The traditional synthesis is a more complex route involving hazardous reagents like thionyl chloride and lithium aluminum hydride.[4][5]



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Caption: Traditional six-step synthesis of **3-(Chloromethyl)-2-methyl-1,1'-biphenyl**.

Application in Insecticide Synthesis

3-(Chloromethyl)-2-methyl-1,1'-biphenyl is a crucial intermediate in the industrial production of bifenthrin, a potent pyrethroid insecticide.[4][5] Bifenthrin is widely used in agriculture and urban pest control.

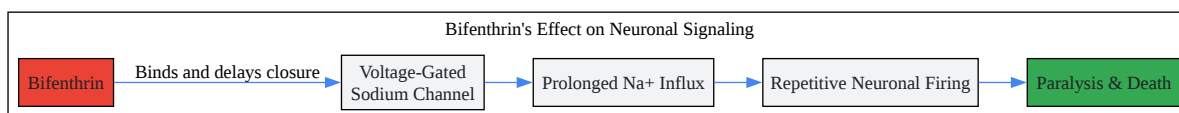
Biological Activity and Signaling Pathways

The biological significance of **3-(Chloromethyl)-2-methyl-1,1'-biphenyl** is intrinsically linked to the mode of action of bifenthrin. Bifenthrin is a Type I pyrethroid that targets the nervous system of insects.[7]

Mechanism of Action:

Bifenthrin acts on the voltage-gated sodium channels in the neuronal membranes of insects.[7] It binds to the channel protein and modifies its gating kinetics, specifically by delaying the closing of the channel.[7] This disruption leads to a prolonged influx of sodium ions, resulting in repetitive nerve firing, paralysis, and ultimately, the death of the insect.[8] While the mechanism is similar in mammals, pyrethroids are less toxic due to higher body temperature, larger body size, and lower sensitivity of the sodium channel binding sites.[7]

Recent studies suggest that pyrethroids like bifenthrin may also impact other signaling pathways, including those involving ryanodine receptors (RyR) and the mechanistic target of rapamycin (mTOR), which are involved in calcium signaling and neuronal development.[9][10]



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Caption: Mechanism of action of bifenthrin on insect voltage-gated sodium channels.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-(Chloromethyl)-2-methyl-1,1'-biphenyl** is not readily available. Therefore, handling precautions should be based on the known hazards of similar substituted biphenyl and chlorinated compounds.

Potential Hazards (inferred from related compounds):

- Skin and Eye Irritation: Similar compounds can cause skin and eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled.
- Toxicity: Some related compounds are harmful if swallowed or in contact with skin.

Recommended Precautions:

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

3-(Chloromethyl)-2-methyl-1,1'-biphenyl is a compound of significant interest due to its role as a key precursor to the widely used insecticide, bifenthrin. Understanding its synthesis, properties, and the biological activity of its end-product is crucial for professionals in chemical synthesis, agricultural science, and drug development. The move towards more sustainable and safer synthesis methods highlights the ongoing innovation in the production of this important chemical intermediate.

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